

Technical Support Center: Personal Protective Equipment for Halogenated Hydrocarbons

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Compound of Interest

Compound Name: 1,3-Dichloro-1,1-difluoropropane

Cat. No.: B1294485

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This guide provides essential information for the safe handling of halogenated hydrocarbons in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are halogenated hydrocarbons and what are the primary hazards?

Halogenated hydrocarbons are compounds containing carbon, hydrogen, and at least one halogen atom (fluorine, chlorine, bromine, or iodine).[1] Common examples include methylene chloride (dichloromethane), chloroform, carbon tetrachloride, and trichloroethylene.[1][2]

The primary hazards associated with these substances include:

- **Health Hazards:** Many are suspected carcinogens, and exposure can lead to central nervous system depression, liver and kidney damage, and skin or eye irritation.[3] The risk of cancer depends on the duration and level of contact.[3]
- **Physical Hazards:** While many higher-molecular-weight halogenated hydrocarbons are non-flammable, some lower-molecular-weight ones can be flammable.[1] A significant risk is the decomposition of their vapors in the presence of heat or combustion, which can form highly toxic gases.[3]

- Environmental Hazards: These compounds are often persistent in the environment and can contaminate water, soil, and air.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: How do I select the correct gloves for handling a specific halogenated hydrocarbon?

No single glove material protects against all chemicals.[\[7\]](#)[\[8\]](#) The selection process must be based on the specific chemical, the duration of contact, and the nature of the task. Aromatic and halogenated hydrocarbons are known to attack all types of natural and synthetic glove materials to some extent.[\[9\]](#)

Key Steps for Glove Selection:

- Consult the Safety Data Sheet (SDS): The SDS for the specific chemical is the first place to look for PPE recommendations.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Use a Chemical Resistance Chart: Always consult the glove manufacturer's compatibility chart for detailed information on breakthrough times and permeation rates for the specific chemical you are using.[\[10\]](#)
- Consider the Task: For incidental contact ("splash protection"), a thinner glove may be acceptable, but it must be replaced immediately upon contact.[\[12\]](#) For extended contact or immersion, a thicker, more resistant glove is required.[\[13\]](#)

As a general rule, many common glove materials have poor resistance to halogenated hydrocarbons. For example, nitrile, natural rubber (latex), and neoprene are often rated as poor for chemicals like methylene chloride and trichloroethylene.[\[7\]](#)[\[9\]](#)[\[14\]](#)[\[15\]](#) Butyl rubber gloves may offer better protection against some of these compounds but perform poorly with others.[\[13\]](#)[\[16\]](#)

Q3: My nitrile gloves swelled and felt soft after handling methylene chloride. Is this normal?

This is a clear sign of glove degradation and chemical breakthrough. Swelling indicates that the solvent is permeating the glove material.[\[9\]](#) You should immediately remove and dispose of the gloves, then thoroughly wash your hands. If you anticipate this type of exposure, select a glove material with higher resistance to methylene chloride and consider double-gloving.[\[10\]](#) Nitrile gloves generally have poor resistance to many halogenated hydrocarbons.[\[12\]](#)[\[14\]](#)

Q4: When is respiratory protection required?

Respiratory protection is necessary when engineering controls, such as a chemical fume hood, are not feasible or are insufficient to maintain airborne concentrations below the occupational exposure limit (OEL) or permissible exposure limit (PEL).^{[1][17]}

Selection Steps:

- **Assess Exposure:** Determine the concentration of the airborne contaminant.^[17]
- **Calculate the Hazard Ratio:** Divide the contaminant concentration by the OEL/PEL to get a hazard ratio.^{[18][19]}
- **Select a Respirator:** Choose a respirator with an Assigned Protection Factor (APF) greater than the calculated hazard ratio.^{[18][19][20]}
- **Choose the Right Cartridge:** For organic vapors like halogenated hydrocarbons, an organic vapor (OV) cartridge is typically required.^[17] NIOSH uses a color-coding system; black labels indicate organic vapor cartridges.^[17] If particulates are also present, a combination cartridge (e.g., OV/P95) is necessary.^{[19][21]}

Q5: What type of eye and face protection should I use?

The level of eye and face protection depends on the risk of splashes or sprays.

- **Minimum Protection:** ANSI-approved safety glasses with side shields are the minimum requirement for most small-scale lab work.^{[3][22]}
- **Splash Hazard:** When there is a potential for splashes, such as when transferring larger volumes (>500 ml) or working with corrosive liquids, chemical splash goggles that form a seal around the eyes must be worn.^{[2][3][11]}
- **High-Risk Operations:** For tasks with a high risk of splashes or sprays of hazardous liquids, a face shield should be worn in combination with safety goggles to provide broader protection.^{[16][22]}

Troubleshooting Guides

Issue	Potential Cause	Recommended Action
Skin irritation on hands after wearing gloves.	Chemical permeation through the glove material. Incorrect glove material for the specific hydrocarbon.[9]	Immediately remove gloves and wash hands. Consult the SDS and a glove compatibility chart to select a more appropriate glove material.[7][10] Consider a thicker glove or double-gloving.[10][13]
Dizziness or headache while working with a solvent.	Inadequate ventilation. Inhalation of vapors exceeding the exposure limit.	Cease work immediately and move to an area with fresh air. Evaluate your ventilation controls (e.g., chemical fume hood). If controls are insufficient, respiratory protection is required.[1] Report the incident to your safety officer.
Gloves tear or puncture easily during a procedure.	Glove material is not physically robust enough for the task (poor abrasion or puncture resistance).	Select a glove with better physical properties, such as a thicker nitrile or neoprene glove, while still ensuring chemical compatibility.[13][15] Avoid tasks that could physically damage the gloves.
Safety glasses fog up, obstructing vision.	Poor ventilation within the glasses; temperature and humidity differences.	Use anti-fog coatings or select safety glasses/goggles with indirect ventilation features. Ensure the lab has adequate overall ventilation.
Unsure which PPE to use for a new experimental protocol.	Lack of a complete risk assessment for the new procedure.	Perform a thorough hazard and risk assessment before starting.[11] Review the SDS for all chemicals involved, consult PPE selection guides, and discuss the protocol with

your institution's Environmental Health & Safety (EHS) department.

Data Presentation: Glove Material Compatibility

The following table provides a general guide to the resistance of common glove materials to select halogenated hydrocarbons. This is not a substitute for consulting the manufacturer's specific chemical resistance data. Ratings can vary based on glove thickness, manufacturer, and specific chemical formulation.

Glove Material	Methylene Chloride	Chloroform	Carbon Tetrachloride	Trichloroethylene
Nitrile	Poor[9][15]	Poor[9]	Fair[9]	Poor[9]
Natural Rubber (Latex)	Poor[9]	Poor[9]	Fair[9]	Poor[9]
Neoprene	Fair[9]	Poor[15]	Good[9]	Poor[9]
Butyl Rubber	Good	Good	Good	Fair
Viton®	Excellent	Excellent	Excellent	Excellent
Polyvinyl Alcohol (PVA)	Excellent	Excellent	Excellent	Excellent

Rating Key:

- Excellent: Recommended for prolonged contact.
- Good: Suitable for intermittent contact.
- Fair: Use with caution; suitable for brief splash protection only.[8]
- Poor: Not Recommended. Breakthrough can be very rapid.[8][9][14]

Experimental Protocols

Summary of Standard Test Method for Chemical Resistance of Gloves (ASTM F739)

The standard method for measuring the resistance of protective clothing materials to permeation by liquids or gases is ASTM F739 - Standard Test Method for Permeation of Liquids and Gases Through Protective Clothing Materials Under Conditions of Continuous Contact.

Methodology Overview:

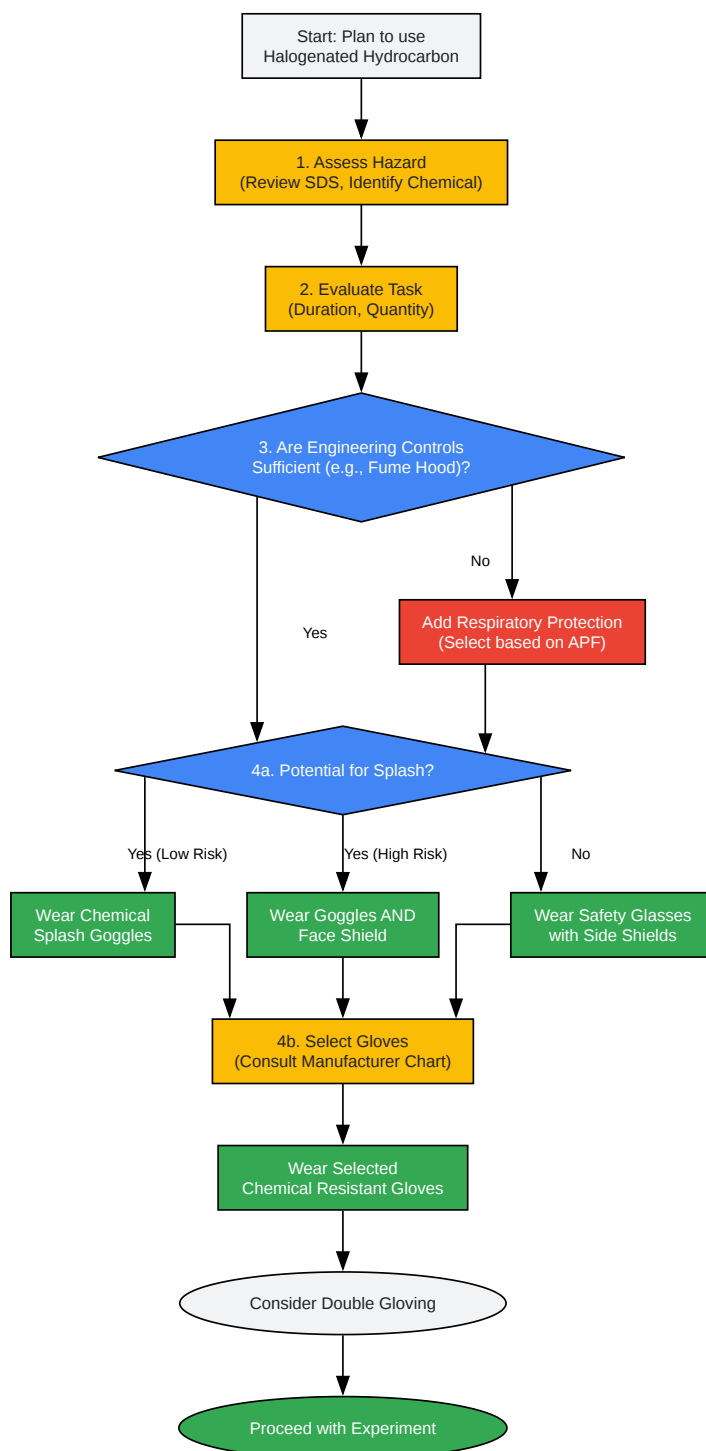
- **Test Cell Setup:** The protective clothing material (e.g., a sample from a glove) acts as a barrier, separating two chambers of a permeation test cell.
- **Chemical Challenge:** The outside surface of the material is exposed to the halogenated hydrocarbon (the "challenge" chemical).
- **Collection Medium:** The other side of the material (the "collection" side) is monitored. A collection medium, either a gas or liquid, is continuously analyzed for the presence of the challenge chemical.
- **Breakthrough Detection:** An analytical instrument (such as a gas chromatograph or mass spectrometer) detects the chemical as it permeates the barrier.
- **Data Measurement:**
 - **Standardized Breakthrough Time:** This is the elapsed time between the initial contact of the chemical with the material and the moment the chemical's permeation rate reaches a specified level (e.g., 0.1 $\mu\text{g}/\text{cm}^2/\text{min}$).
 - **Permeation Rate:** The rate at which the chemical passes through the material is measured over time until a steady-state permeation rate is achieved.

This standardized test provides the quantitative data that manufacturers use to create chemical compatibility charts.

Visualizations

PPE Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate PPE when working with halogenated hydrocarbons.

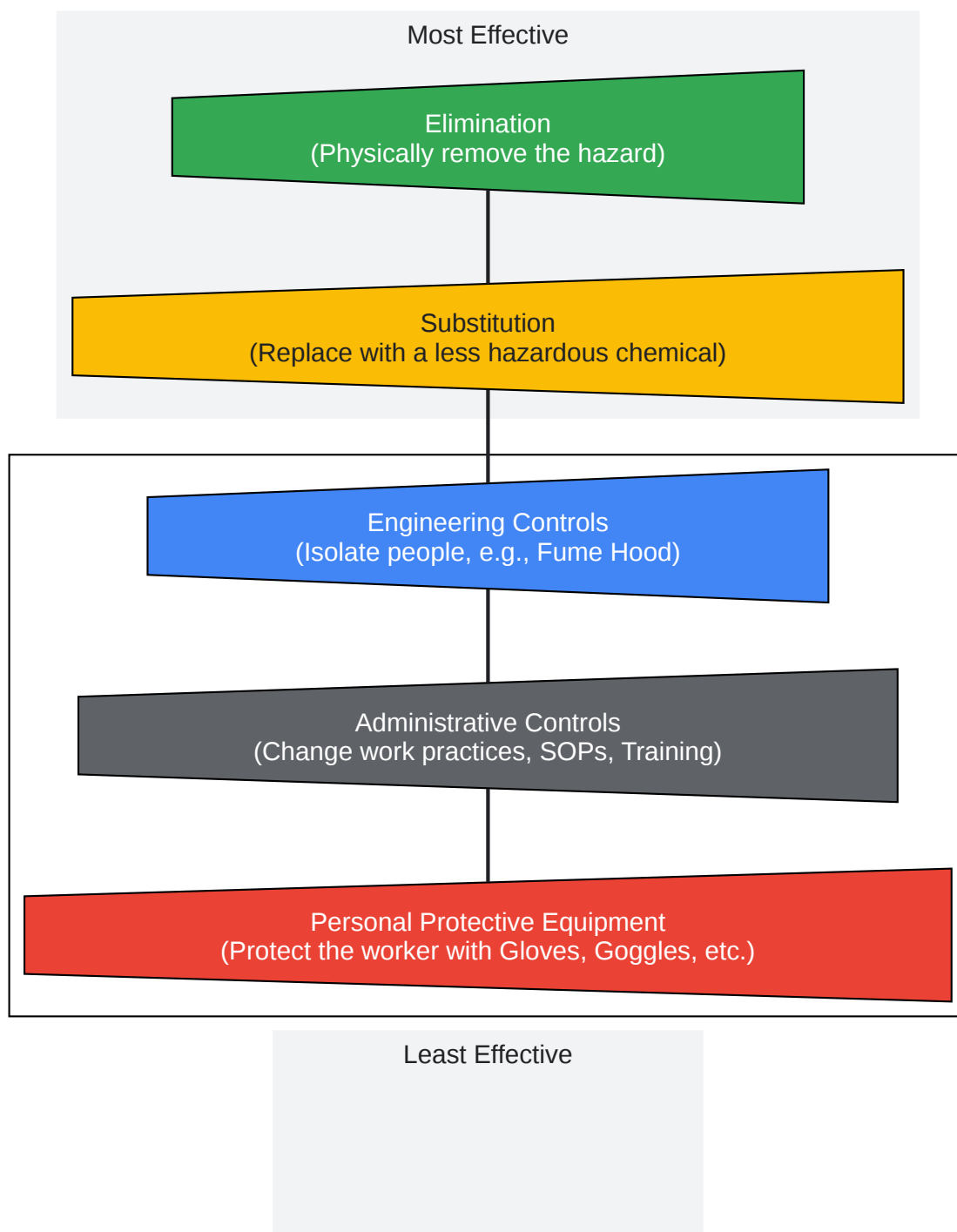


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Caption: A workflow for selecting appropriate PPE.

Hierarchy of Controls

Personal Protective Equipment is the last line of defense. The following diagram shows the most effective order of control measures to reduce risk.



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Caption: The hierarchy of hazard controls.

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